

# A Comprehensive Technical Guide to Commercial 4-Acetylbenzonitrile for Research Applications

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## Compound of Interest

Compound Name: 4-Acetylbenzonitrile

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This in-depth technical guide provides a comprehensive overview of commercially available **4-acetylbenzonitrile**, a key building block in pharmaceutical and chemical research. This document details the specifications from various suppliers, outlines common experimental protocols for its use, and provides essential quality control methodologies to ensure the integrity of research outcomes.

## Introduction to 4-Acetylbenzonitrile

**4-Acetylbenzonitrile** (CAS No. 1443-80-7), also known as 4-cyanoacetophenone, is a versatile bifunctional aromatic compound featuring both a ketone and a nitrile group.<sup>[1][2]</sup> This unique structure makes it a valuable intermediate in the synthesis of a wide array of organic molecules, including active pharmaceutical ingredients (APIs) and fine chemicals.<sup>[3][4]</sup> Its applications in research are extensive, notably in the preparation of antimalarial isonitriles, as well as synthetic intermediates for anesthetic and anti-allergic agents.<sup>[1][5]</sup>

## Commercial Supplier Specifications

A critical aspect of sourcing **4-acetylbenzonitrile** for research is understanding the purity and physical properties offered by different commercial suppliers. The following tables summarize

the available quantitative data from a selection of prominent vendors. Researchers should always refer to the supplier's specific Certificate of Analysis (CoA) for lot-specific data.[\[3\]](#)

Table 1: Physical and Chemical Properties of **4-Acetylbenzonitrile**

Property	Value	References
CAS Number	1443-80-7	<a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO	<a href="#">[3]</a>
Molecular Weight	145.16 g/mol	<a href="#">[3]</a>
Appearance	Light yellow to yellow-beige crystalline mass or powder	<a href="#">[1]</a>
Melting Point	55-59 °C	<a href="#">[1]</a> <a href="#">[6]</a>
Solubility	Soluble in chloroform; Insoluble in water	<a href="#">[1]</a>

Table 2: Purity Specifications from Commercial Suppliers

Supplier	Purity Specification	Analytical Method
Sigma-Aldrich	99%	Not specified
Fisher Scientific	98+%	GC
Apollo Scientific	≥95%	Not specified
CymitQuimica	>97.0%	GC
Otto Chemie	99%	Not specified
Industrial Chemicals	98%	Not specified

## Quality Control and Analytical Protocols

Ensuring the purity and identity of **4-acetylbenzonitrile** is paramount for reproducible research. The following are standard analytical methods used for its quality control.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: Provides information on the proton environment in the molecule. The expected signals for **4-acetylbenzonitrile** in  $\text{CDCl}_3$  are typically observed at approximately 2.66 ppm (singlet, 3H,  $-\text{CH}_3$ ), 7.79 ppm (doublet, 2H, aromatic), and 8.06 ppm (doublet, 2H, aromatic).  
[\[3\]](#)
- $^{13}\text{C}$  NMR: Confirms the carbon framework of the molecule.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for assessing purity and identifying volatile impurities. The mass spectrum of **4-acetylbenzonitrile** will show a molecular ion peak ( $\text{M}^+$ ) at  $m/z$  145, corresponding to its molecular weight.  
[\[7\]](#)[\[8\]](#)

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the characteristic functional groups. The spectrum of **4-acetylbenzonitrile** will exhibit strong absorption bands corresponding to the nitrile ( $\text{C}\equiv\text{N}$ ) and carbonyl ( $\text{C}=\text{O}$ ) stretches.

## Experimental Protocols in Synthetic Chemistry

**4-Acetylbenzonitrile** is a versatile reagent in a variety of organic transformations. Below are representative protocols for its application in common synthetic reactions.

### Synthesis of Imidazole Derivatives

Imidazole derivatives are prevalent scaffolds in medicinal chemistry. **4-Acetylbenzonitrile** can serve as a key starting material for their synthesis.  
[\[2\]](#)

General Protocol:

- Reaction Setup: In a round-bottom flask, dissolve **4-acetylbenzonitrile** (1 equivalent) in a suitable solvent such as ethanol or acetic acid.
- Reagent Addition: Add a primary amine (1 equivalent), an aldehyde (1 equivalent), and a source of ammonia (e.g., ammonium acetate, excess).

- **Reaction Conditions:** The reaction mixture is typically heated to reflux for several hours and the progress is monitored by Thin Layer Chromatography (TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization or column chromatography to yield the desired imidazole derivative.

## Grignard Reaction with 4-Acetylbenzonitrile

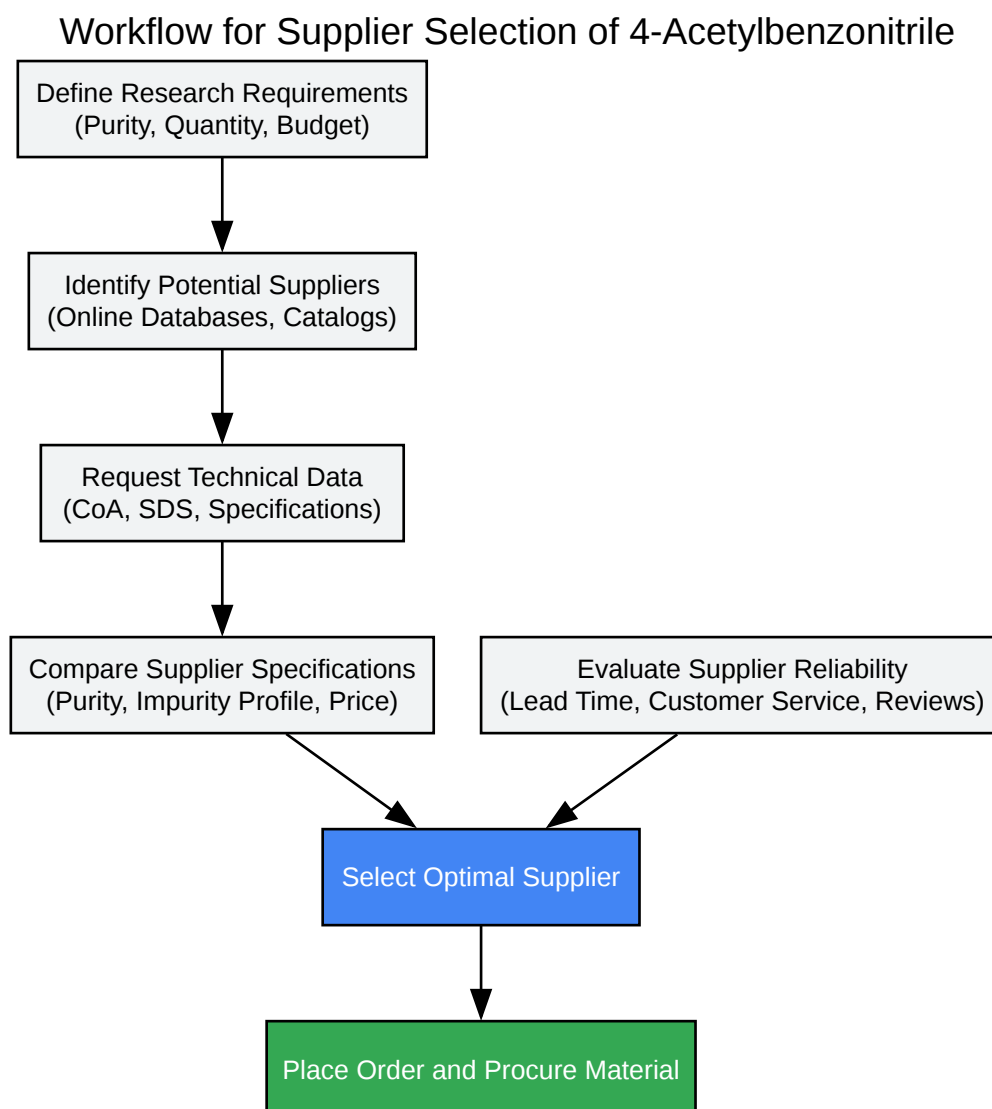
The acetyl group of **4-acetylbenzonitrile** can readily react with Grignard reagents to form tertiary alcohols, which are important intermediates in drug discovery.[9]

General Protocol:

- **Reaction Setup:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), place a solution of **4-acetylbenzonitrile** (1 equivalent) in an anhydrous ether solvent (e.g., diethyl ether or THF).
- **Reagent Addition:** The Grignard reagent (e.g., phenylmagnesium bromide, ~1.1 equivalents) in the same solvent is added dropwise to the cooled (0 °C) solution of **4-acetylbenzonitrile** with stirring.
- **Reaction Conditions:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for a specified time, monitoring the reaction by TLC.
- **Work-up and Purification:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with an organic solvent. The combined organic layers are dried over an anhydrous drying agent (e.g., Na<sub>2</sub>SO<sub>4</sub>), filtered, and the solvent is evaporated. The crude product is purified by column chromatography.

## Logical Workflow for Supplier Selection

Choosing the right supplier is a critical first step in the research process. The following diagram illustrates a logical workflow for selecting a commercial supplier of **4-acetylbenzonitrile**.



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Caption: A logical workflow for the selection of a commercial supplier for **4-Acetylbenzonitrile**.

## Conclusion

This technical guide provides researchers with a foundational understanding of commercially available **4-acetylbenzonitrile**. By carefully considering the supplier specifications, implementing robust quality control measures, and utilizing established experimental protocols, scientists can confidently incorporate this versatile building block into their research and development endeavors. For all applications, it is imperative to consult the latest safety data

sheets (SDS) and handle the chemical with appropriate personal protective equipment in a well-ventilated fume hood.

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